

Personal protective equipment for handling 2-Iodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodophenol**

Cat. No.: **B132878**

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Essential Safety and Handling Guide for 2-Iodophenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Iodophenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Safety and Hazard Information

2-Iodophenol is a hazardous substance that requires careful handling to prevent exposure. It is harmful if swallowed, inhaled, or comes into contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Iodophenol**.

Property	Value	Citation(s)
Molecular Formula	C ₆ H ₅ IO	[1] [2]
Molecular Weight	220.01 g/mol	[1] [2]
Appearance	Brown-white-cream to light brown solid	[1]
Melting Point	37 - 43 °C (98.6 - 109.4 °F)	[2]
Boiling Point	186 - 187 °C (366.8 - 368.6 °F)	[2]
Flash Point	> 95 °C (> 203.00 °F)	[1]
Incompatibilities	Strong oxidizing agents	[1] [2]
Hazardous Decomposition	Irritating and toxic fumes and gases, including carbon monoxide, carbon dioxide, and hydrogen iodide.	[1] [2] [5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory for the safe handling of **2-Iodophenol**.

Engineering Controls and Preparation

- Ventilation: All handling of **2-Iodophenol** must be conducted inside a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[5\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in proper working order.[\[6\]](#)
- Spill Kit: A spill kit containing appropriate absorbent materials should be available in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent skin, eye, and respiratory exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[5] A face shield should be worn in situations where splashing is a possibility.[7]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves, such as nitrile rubber.[2][3] Gloves must be inspected before use.[3]
 - Protective Clothing: A lab coat, long-sleeved garments, and closed-toe shoes are mandatory.[8] For tasks with a higher risk of splash, a chemical-resistant apron made of butyl rubber or neoprene is recommended.[8]
- Respiratory Protection: If there is a risk of generating dust or if work is performed outside a fume hood, a respirator is required.[1][5] A respiratory protection program compliant with OSHA 29 CFR 1910.134 or European Standard EN 149 must be followed.[1][5] A dust mask (type N95 or equivalent) can be used for solid particulates.

Chemical Handling Protocol

- Avoid Contamination: Avoid breathing any dust, vapor, mist, or gas from **2-Iodophenol**.[1][5] Direct contact with the skin and eyes must be prevented.[1][5]
- Weighing and Transfer:
 - Perform all weighing and transfers within a chemical fume hood.
 - Use a spatula for handling the solid material to minimize dust generation.
 - Keep the container tightly closed when not in use.[1][5]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[5]

Spill and Emergency Procedures

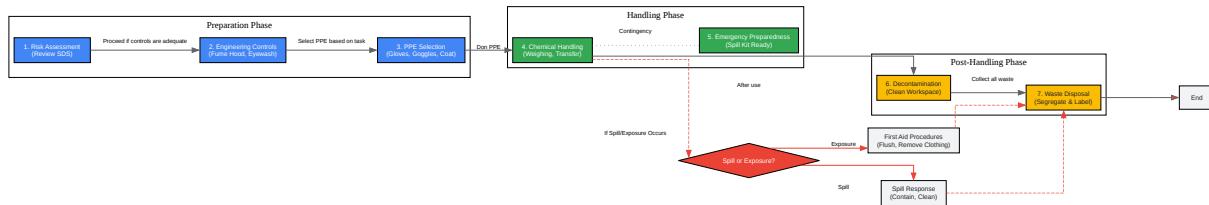
- Small Spills:
 - Evacuate the immediate area if necessary.
 - Wearing appropriate PPE, carefully sweep or vacuum the spilled material.[1][5]
 - Place the collected material into a suitable, labeled container for hazardous waste disposal.[1][5]
- Personal Exposure:
 - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
 - Skin Contact: Remove all contaminated clothing and shoes immediately.[1] Flush the affected skin area with plenty of water for at least 15 minutes.[1] Seek medical attention.[1]
 - Inhalation: Move the individual to fresh air immediately.[1] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1]
 - Ingestion: Do not induce vomiting. Wash the mouth out with water and seek immediate medical attention.[1]

Waste Disposal Plan

- Hazardous Waste: All unused **2-Iodophenol** and any materials contaminated with it (e.g., gloves, absorbent pads, containers) are to be considered hazardous waste.[2]
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of all waste in accordance with federal, state, and local environmental regulations.[1][2] Do not dispose of it down the drain.[2]

Experimental Workflow and Logic Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Iodophenol**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **2-Iodophenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132878#personal-protective-equipment-for-handling-2-iodophenol]

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